

How to handle incomplete coupling of Fmoc-L-Tyr(tBu)-OSu

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Compound of Interest

Compound Name: Fmoc-L-Tyr(tBu)-OSu

Cat. No.: B613388

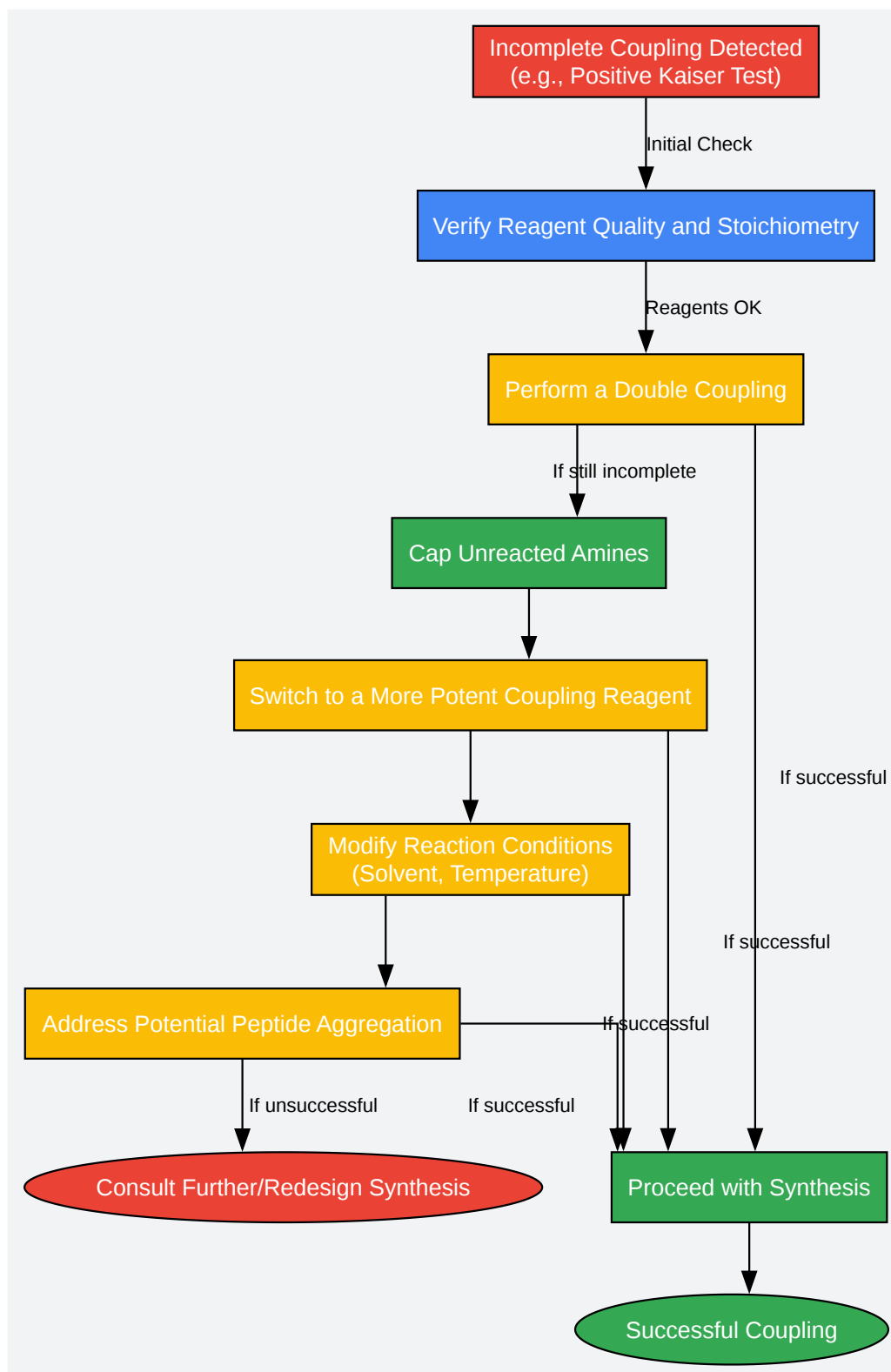
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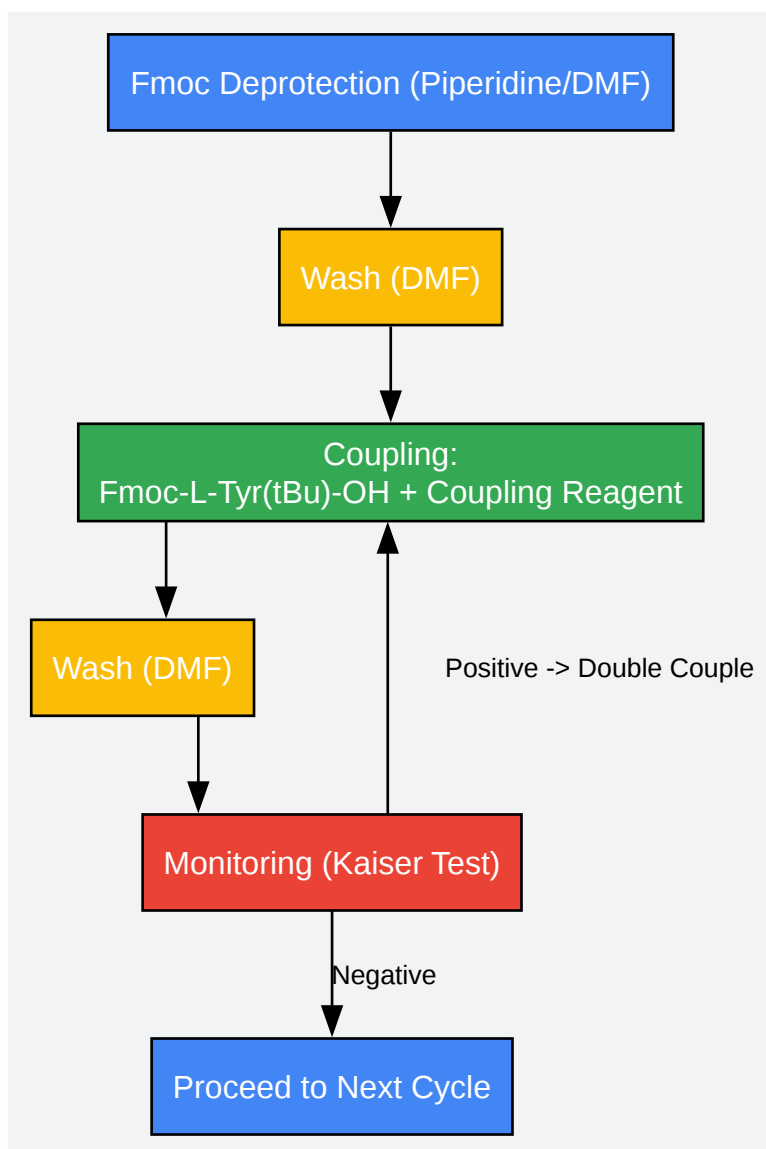
Technical Support Center: Fmoc-L-Tyr(tBu) Coupling

Welcome to our technical support center. This resource provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in addressing challenges related to the coupling of Fmoc-L-Tyr(tBu) derivatives in solid-phase peptide synthesis (SPPS).

Troubleshooting Incomplete Coupling of Fmoc-L-Tyr(tBu)

Incomplete coupling of **Fmoc-L-Tyr(tBu)-OSu** or in-situ activated Fmoc-L-Tyr(tBu)-OH is a common issue in SPPS, often attributed to steric hindrance from the bulky tert-butyl (tBu) protecting group and the tyrosine side chain. This guide provides a systematic approach to diagnosing and resolving these coupling inefficiencies.





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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com